

Application Notes and Protocols for Reactions Involving Platinum(II) Bromide

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Compound of Interest

Compound Name: *Platinum(II) bromide*

Cat. No.: *B078637*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **Platinum(II) bromide** (PtBr_2) in various chemical reactions. It covers safety information, key applications in catalysis and synthesis, and step-by-step methodologies for practical implementation in a laboratory setting.

Safety and Handling

Platinum(II) bromide is a hazardous substance that requires careful handling to avoid exposure.^{[1][2]} It is a skin, eye, and respiratory irritant.^{[2][3]}

1.1 Personal Protective Equipment (PPE) Always handle **Platinum(II) bromide** in a well-ventilated area, preferably within a chemical fume hood.^{[1][2]} The following PPE is mandatory:

- Eye Protection: Approved safety glasses with side shields or safety goggles.^[1]
- Skin Protection: Chemical-resistant gloves.^[1]
- Respiratory Protection: An approved NIOSH dust respirator should be used to avoid inhaling the powder.^[1]

1.2 Storage and Disposal

- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place.
[\[1\]](#)[\[2\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[\[2\]](#)

1.3 First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to flush under the eyelids.[\[1\]](#)[\[2\]](#)
- Skin Contact: Wash the affected area with plenty of soap and water.[\[2\]](#) Remove contaminated clothing.[\[1\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen.[\[1\]](#)[\[2\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

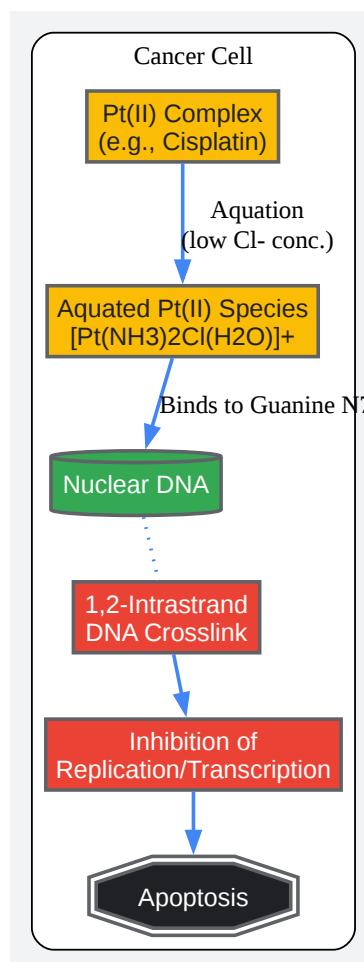
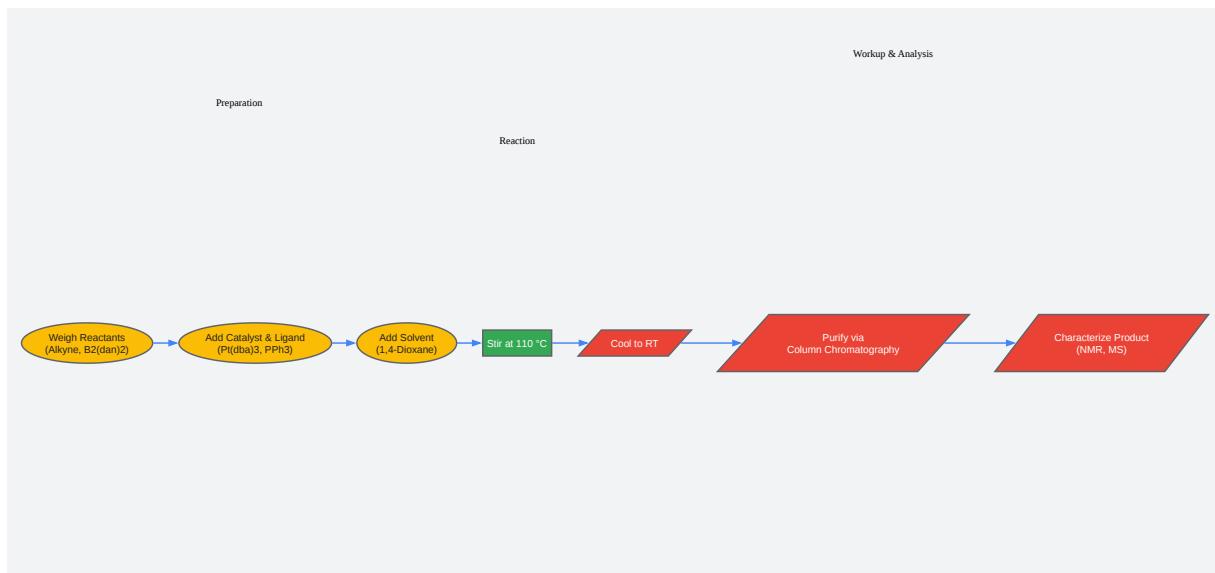
Physicochemical Properties

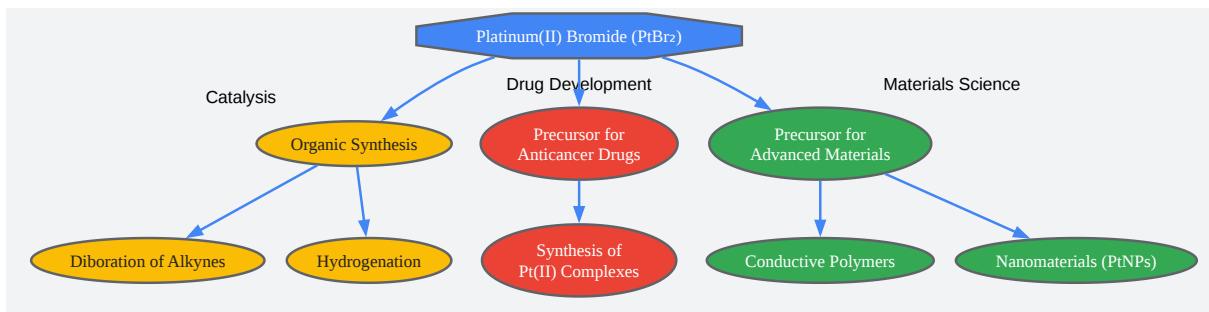
Platinum(II) bromide is a dark green to brown powder.[\[4\]](#)[\[5\]](#) It is generally insoluble in water but can be dissolved in coordinating solvents or in the presence of donor ligands.[\[4\]](#)

Property	Value	References
Chemical Formula	PtBr ₂	[4]
Molar Mass	354.89 g/mol	[6]
Appearance	Dark green powder	[4]
Density	6.65 g/cm ³ at 25 °C	[4] [6]
Melting Point	250 °C (decomposes)	[4] [6]
Solubility	Insoluble in water	[4]

Application in Catalysis: Diboration of Alkynes

Platinum(II) bromide and other platinum compounds serve as effective catalysts in various organic reactions, including hydrogenation and oxidation processes.^[7] A notable application is the platinum-catalyzed diboration of alkynes, which is a valuable method for synthesizing 1,2-diborylalkenes. These products are versatile synthetic intermediates.





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